

Technical Guide: Physical Properties & Handling of Methyl Furan-2-Carbimide

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Compound of Interest

Compound Name: Methyl furan-2-carbimide

CAS No.: 51282-48-5

Cat. No.: B1625637

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Executive Summary

Methyl furan-2-carbimide (also known as methyl 2-furoimide or methyl furan-2-carboximide) is a reactive imino ether intermediate primarily utilized in the synthesis of amidines and heterocyclic pharmacophores.^[1]

Critical Distinction: Researchers often confuse this compound with its hydrolysis product, Methyl 2-furoate (CAS 611-13-2).

- **Methyl furan-2-carbimide** is thermodynamically unstable as a free base and is almost exclusively isolated and stored as its hydrochloride salt.
- If your sample is a stable, pleasant-smelling orange liquid with a refractive index of ~1.487, your product has degraded into the ester.

This guide provides the physicochemical profile of the active species and the protocols required to maintain its integrity.

Chemical Identity & Physicochemical Profile[1][2][3]

Nomenclature and Identifiers

Property	Description
IUPAC Name	Methyl furan-2-carboximidate
Common Synonyms	Methyl 2-furoimidate; Furan-2-carboximidic acid methyl ester
CAS Number	None (Free Base); Transient IntermediateRelated: 611-13-2 (Ester degradation product)
PubChem CID	13114963 (Free base structure)
Molecular Formula	C ₆ H ₇ NO ₂ (Free Base) / C ₆ H ₇ NO ₂ [2][3][4][5][6]·HCl (Salt)
Molecular Weight	125.13 g/mol (Free Base) / 161.59 g/mol (HCl Salt)

Physical Properties: Salt vs. Free Base vs. Ester

The following table contrasts the target imidate with its common degradation product.

Property	Methyl Furan-2-Carbimide (HCl Salt)	Methyl Furan-2-Carbimide (Free Base)	Methyl 2-Furoate (Degradation Product)
Physical State	Crystalline Solid (White to Off-White)	Oily Liquid (Unstable)	Clear/Orange Liquid
Melting Point	Decomposes >100°C (typical for Pinner salts)	N/A (Rapid hydrolysis)	181°C (Boiling Point)
Solubility	Methanol, Ethanol, DMSO	Organic solvents (DCM, Et ₂ O)	Alcohol, Ether
Stability	Hygroscopic; Stable at <4°C under Ar	Very Poor; Hydrolyzes in minutes in moist air	Stable
Odor	Pungent (HCl)	Ammoniacal/Ethereal	Sweet, fruity, earthy

Synthesis & Handling (The Pinner Protocol)

The synthesis of **methyl furan-2-carbimide** utilizes the Pinner Reaction. This protocol is designed to be self-validating: the precipitation of the salt confirms reaction progress.

Experimental Workflow

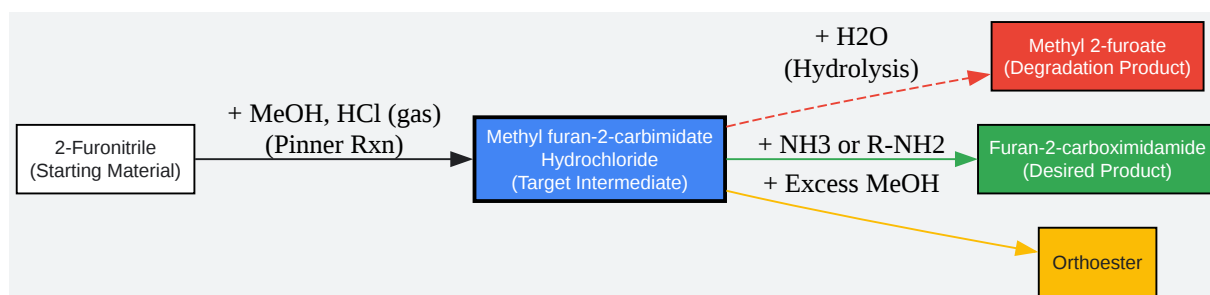
Reagents: 2-Furionitrile (1.0 eq), Anhydrous Methanol (1.1 eq), Dry HCl Gas (excess), Anhydrous Diethyl Ether (Antisolvent).

- **Drying:** Ensure all glassware is flame-dried and flushed with Argon. Moisture is the primary failure mode.
- **Solvation:** Dissolve 2-furionitrile in a minimal volume of anhydrous methanol (or a dioxane/methanol mixture) at 0°C.
- **Acidification:** Bubble dry HCl gas through the solution for 30–60 minutes.
 - **Checkpoint:** The solution should become saturated with HCl (check weight gain).

- Incubation: Seal the vessel and store at 0–4°C for 12–24 hours.
- Precipitation: Add anhydrous diethyl ether to induce crystallization of the **Methyl furan-2-carbimide** hydrochloride.
- Isolation: Filter rapidly under inert atmosphere. Wash with dry ether. Do not expose to humid air.

Stability Logic & Reaction Pathways

The imide is a "kinetic fork in the road." It can proceed to the desired amidine or revert to the ester.[7]



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Caption: Reaction pathways for **Methyl furan-2-carbimide**. The red dashed line represents the primary degradation pathway triggered by moisture.

Hydrolysis & Reactivity[8][9][10]

The Hydrolysis Mechanism

Understanding the hydrolysis mechanism is crucial for troubleshooting low yields. In acidic media (pH < 7), water attacks the electrophilic imide carbon, forming a tetrahedral intermediate that collapses to the ester and ammonium chloride.

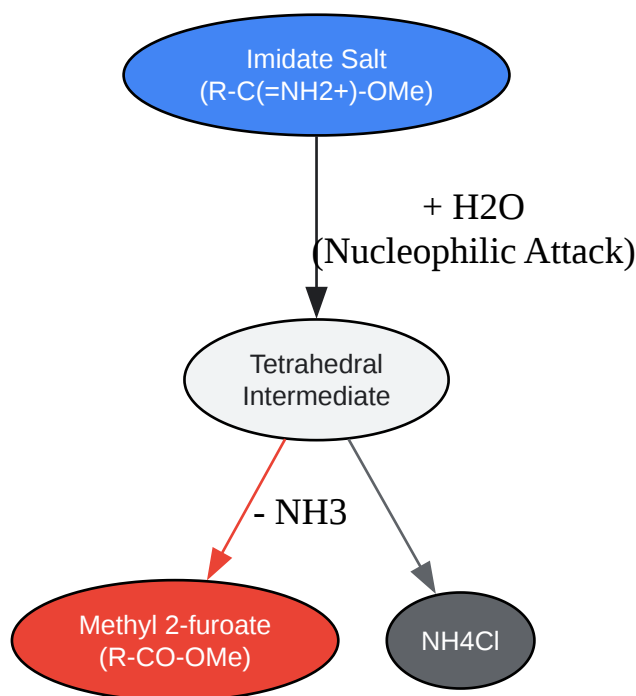
Kinetic Note: The rate of hydrolysis is pH-dependent.

- pH < 4: Rapid hydrolysis to ester.

- pH ~9-10: Rapid partition to free base (unstable)

decomposition.

- Optimal Handling: Maintain strictly anhydrous conditions until the nucleophile (amine) is added for the next step.



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Caption: Mechanism of moisture-induced degradation. Exclusion of water prevents the formation of the tetrahedral intermediate.

Characterization Standards

To validate the identity of **Methyl furan-2-carbimide** hydrochloride, use the following spectroscopic markers.

Proton NMR (¹H NMR) in DMSO-d₆

- Imidate O-CH₃: Singlet at ~4.0 – 4.2 ppm.
 - Differentiation: The ester (degradation product) O-CH₃ appears upfield at ~3.8 ppm.

- Imine Proton ($=\text{NH}_2^+$): Broad singlets at $\sim 10.5 - 11.5$ ppm (exchangeable with D_2O).
- Furan Ring Protons: Distinct multiplet pattern at $6.7 - 8.0$ ppm.

Infrared Spectroscopy (IR)

- C=N Stretch: Strong band at $1650 - 1680$ cm^{-1} .
- C=O Stretch (Warning): If you see a strong band at $1720 - 1740$ cm^{-1} , your sample contains the ester (hydrolysis has occurred).

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